

Valemetostat Tosylate: In Vitro Assay Protocols for Cancer Cell Lines

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Compound of Interest

Compound Name: Valemetostat tosylate

Cat. No.: B611629

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

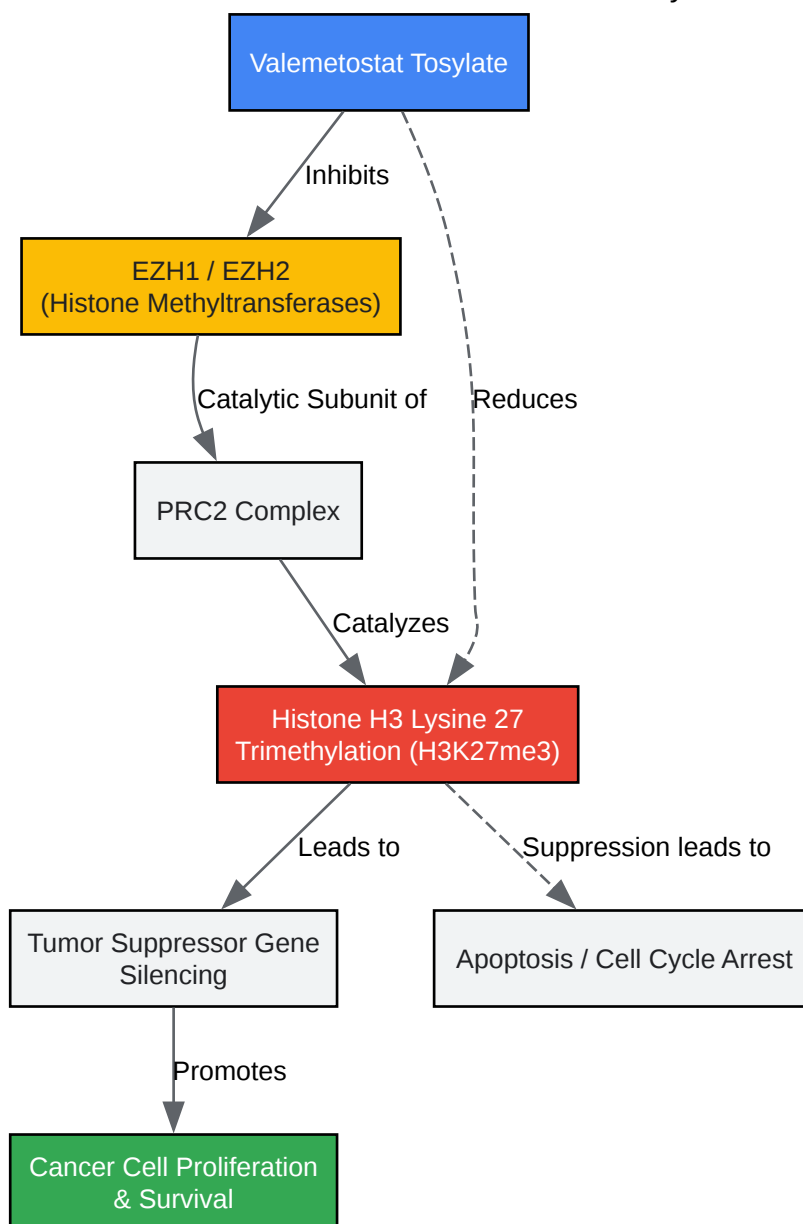
Introduction

Valemetostat tosylate is a potent, orally bioavailable dual inhibitor of Enhancer of zeste homolog 1 (EZH1) and Enhancer of zeste homolog 2 (EZH2), two key histone methyltransferases.[1][2] These enzymes are catalytic components of the Polycomb Repressive Complex 2 (PRC2), which plays a critical role in epigenetic regulation by catalyzing the trimethylation of histone H3 at lysine 27 (H3K27me3).[1][2] Dysregulation of EZH1/2 activity is implicated in the pathogenesis of various hematological and solid tumors, making them attractive therapeutic targets. **Valemetostat tosylate**, by inhibiting both EZH1 and EZH2, leads to a decrease in H3K27me3 levels, resulting in the reactivation of tumor suppressor genes and subsequent inhibition of cancer cell proliferation and survival.[1][3] These application notes provide detailed protocols for in vitro assays to evaluate the efficacy and mechanism of action of **valemetostat tosylate** in cancer cell lines.

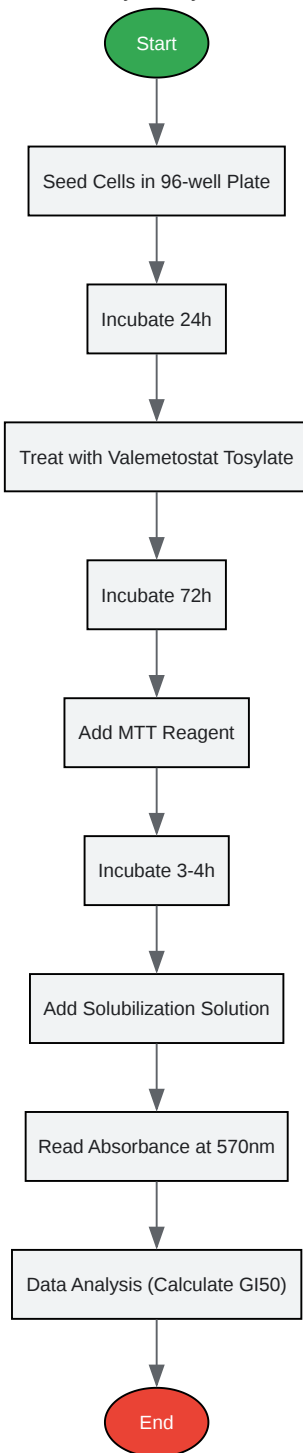
Mechanism of Action

Valemetostat tosylate exerts its anti-cancer effects by inhibiting the enzymatic activity of both EZH1 and EZH2. This dual inhibition leads to a global reduction in H3K27 trimethylation, an epigenetic mark associated with gene silencing.[1][3] The decrease in H3K27me3 levels allows for the re-expression of silenced tumor suppressor genes, which in turn can induce cell cycle arrest, differentiation, and apoptosis in cancer cells.[3]

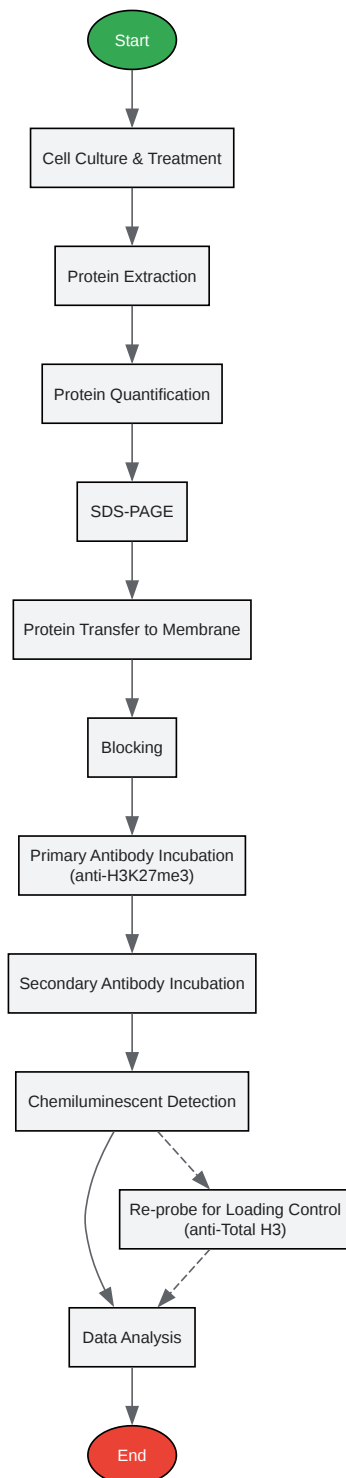
Mechanism of Action of Valemetostat Tosylate



Cell Viability Assay Workflow



Western Blot Workflow for H3K27me3

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References

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